Introduction: Bridging Peptide Synthesis and Bioorthogonal Chemistry

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Compound of Interest

Compound Name:	*Fmoc-L-Tyr(propargyl)-OH*
CAS No.:	*1204595-05-0*
Cat. No.:	*B1445855*

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In the landscape of modern chemical biology and drug development, the ability to impart novel functionalities to peptides with high precision is paramount. N-α-(9-Fluorenylmethoxycarbonyl)-O-propargyl-L-tyrosine, commonly abbreviated as **Fmoc-L-Tyr(propargyl)-OH**, represents a cornerstone building block for this purpose. It is a derivative of the natural amino acid L-tyrosine, meticulously engineered to serve two distinct but complementary roles. The first is its seamless integration into standard solid-phase peptide synthesis (SPPS) protocols, facilitated by the base-labile Fmoc protecting group.[1] The second, and more transformative role, is conferred by the O-linked propargyl group on the tyrosine side chain. This terminal alkyne serves as a versatile chemical handle for post-synthetic modifications via bioorthogonal "click chemistry," most notably the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).[2]

This guide, written from the perspective of a senior application scientist, provides an in-depth exploration of the core properties, synthesis considerations, and field-proven applications of **Fmoc-L-Tyr(propargyl)-OH**. We will delve into the causality behind its design and provide robust, self-validating protocols for its use in both peptide synthesis and subsequent bioconjugation workflows.

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Core Physicochemical Properties

The identity, purity, and stability of any synthetic building block are critical for reproducible success in the laboratory. **Fmoc-L-Tyr(propargyl)-OH** is typically supplied as a white powder with high purity, as verified by HPLC.[3] Its fundamental properties are summarized below.

Property	Value	Source(s)
Chemical Formula	$C_{27}H_{23}NO_5$	[3][4]
Molecular Weight	441.48 g/mol	[3][4]
IUPAC Name	(2S)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-3-(4-prop-2-ynoxyphenyl)propanoic acid	[2]
CAS Number	1204595-05-0	[3][4][5]
Appearance	White powder	[3]
Purity	≥99% (by HPLC)	[3]
Storage Conditions	0–8 °C, protect from moisture	[3]

The Power of the Propargyl Group: A Gateway to Click Chemistry

The true utility of **Fmoc-L-Tyr(propargyl)-OH** lies in the chemical reactivity of its terminal alkyne. This functional group is remarkably stable throughout the entire Fmoc-SPPS process, including repeated cycles of base-mediated deprotection and amide coupling. It remains inert until it is intentionally reacted with a complementary azide-functionalized molecule in a CuAAC reaction. This reaction is highly efficient, specific, and forms a stable triazole linkage, making it an ideal method for bioconjugation.[2]

The CuAAC reaction allows researchers to covalently attach a wide array of molecules to the peptide, including:

- Fluorophores for imaging and tracking peptides within cells.[2]

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- PEG (Polyethylene glycol) chains to enhance solubility and prolong circulation half-life.
- Small molecule drugs to create targeted peptide-drug conjugates.[2]
- Affinity tags like biotin for use in pull-down assays to study protein-protein interactions.[2]

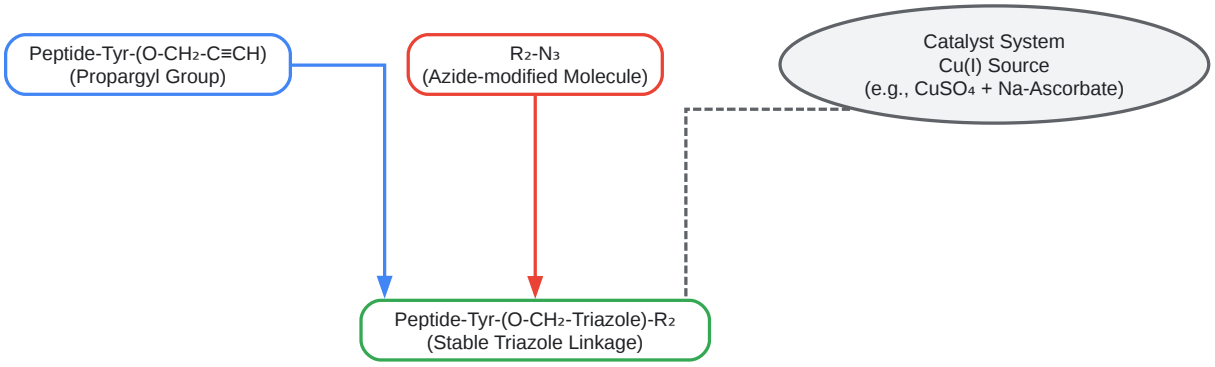

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Figure 1: The Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction.

Synthesis and Quality Control Considerations

While end-users typically purchase this reagent, understanding its synthesis provides insight into potential impurities and handling requirements. The key synthetic step is the propargylation of the phenolic hydroxyl group of tyrosine. A common method is the Williamson ether synthesis, which involves deprotonating the hydroxyl group with a base (e.g., potassium carbonate) and reacting the resulting phenoxide with propargyl bromide.[6] However, this can be challenging with base-sensitive protecting groups.

An alternative, milder approach is the Nicholas reaction, which uses a dicobalt hexacarbonyl-stabilized propargylium ion under acidic conditions.[7] This method is particularly useful for complex or base-sensitive substrates.

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*Figure 2: A generalized workflow for the synthesis and validation of **Fmoc-L-Tyr(propargyl)-OH**.*

Self-Validating Quality Control: The trustworthiness of any peptide synthesis experiment relies on the quality of its building blocks. For **Fmoc-L-Tyr(propargyl)-OH**, purity is typically assessed by:

- High-Performance Liquid Chromatography (HPLC): To confirm >99% purity and the absence of contaminating side-products.[3]
- Mass Spectrometry (MS): To verify the correct molecular weight (441.48 Da).[3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure, including the presence of the Fmoc, tyrosine, and propargyl protons.

Experimental Protocol 1: Incorporation via Fmoc-SPPS

The incorporation of **Fmoc-L-Tyr(propargyl)-OH** into a growing peptide chain follows standard Fmoc-SPPS protocols. The propargyl ether on the side chain is stable to the piperidine solutions used for Fmoc removal.[1]

Objective: To incorporate an O-propargyl-L-tyrosine residue at a specific position in a peptide sequence on a solid support resin.

Materials:

- Peptide-resin with a free N-terminal amine
- **Fmoc-L-Tyr(propargyl)-OH**
- Coupling Activator: HBTU/HATU or DIC/HOBt

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- Base: N,N-Diisopropylethylamine (DIPEA) or Collidine
- Solvent: Anhydrous N,N-Dimethylformamide (DMF)
- Deprotection Solution: 20% piperidine in DMF
- Washing Solvents: DMF, Dichloromethane (DCM)

Methodology (Automated Peptide Synthesizer Cycle):

- Resin Swelling: Swell the peptide-resin in DMF for 30 minutes.
- Fmoc Deprotection: Treat the resin with 20% piperidine in DMF for 5-10 minutes to remove the N-terminal Fmoc group, exposing the free amine. Wash thoroughly with DMF (3-5 times).
- Amino Acid Activation: In a separate vessel, pre-activate **Fmoc-L-Tyr(propargyl)-OH** (3-5 equivalents relative to resin loading) with the chosen coupling activator (e.g., HBTU, 0.95 eq.) and base (e.g., DIPEA, 2 eq.) in DMF for 2-5 minutes.
- Coupling: Add the activated amino acid solution to the resin. Allow the coupling reaction to proceed for 45-60 minutes at room temperature.
- Washing: Thoroughly wash the resin with DMF (3-5 times) and DCM (2-3 times) to remove excess reagents and byproducts.
- Cycle Repetition: The cycle (steps 2-5) is repeated for each subsequent amino acid in the sequence. A final deprotection step leaves the full-length peptide with a free N-terminus.

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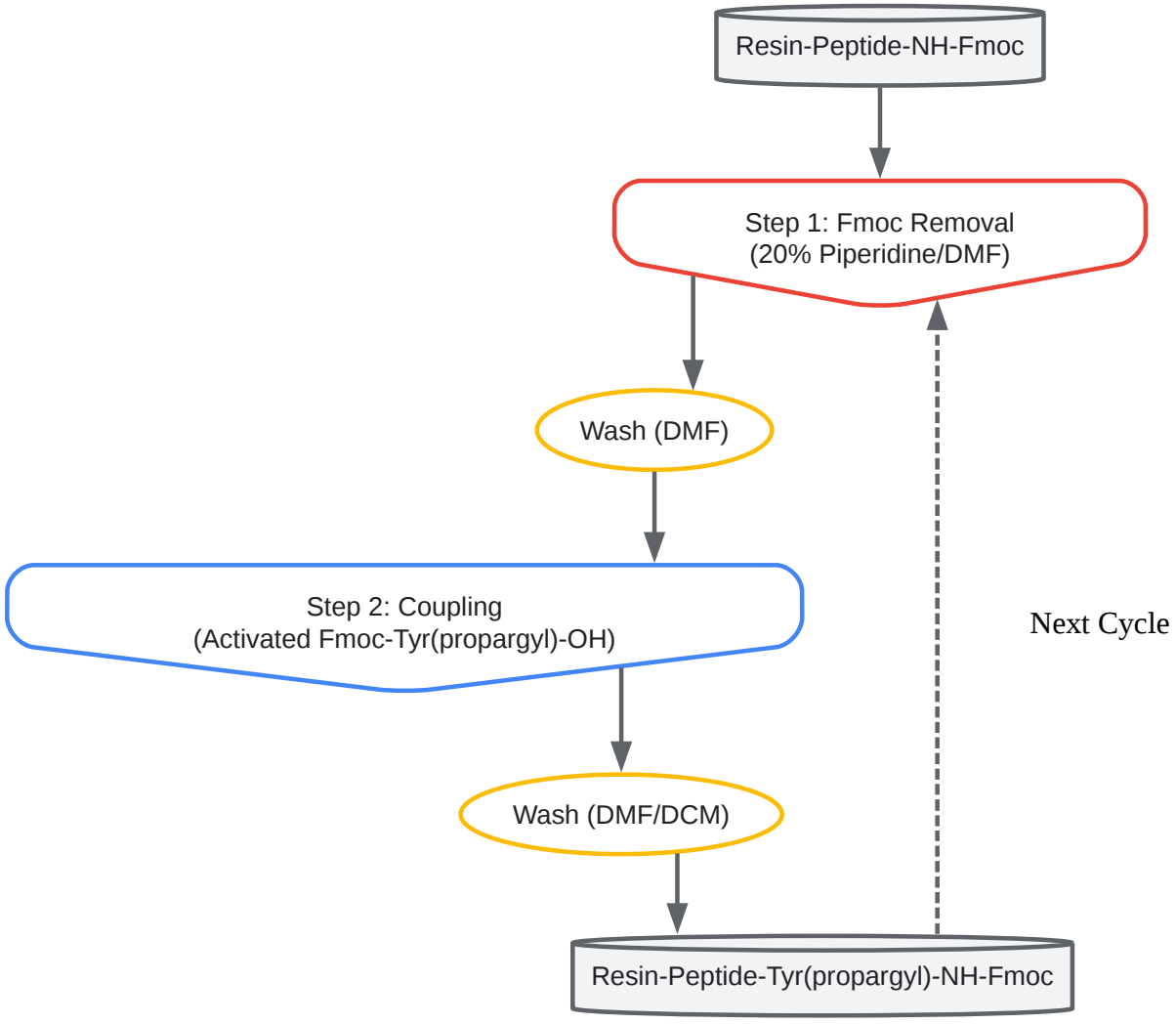

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*Figure 3: The SPPS cycle for incorporating a single **Fmoc-L-Tyr(propargyl)-OH** residue.*

Experimental Protocol 2: Post-Syntbetic Bioconjugation via CuAAC

Objective: To conjugate an azide-functionalized molecule (e.g., Azido-Fluorophore) to a purified peptide containing a Tyr(propargyl) residue.

Materials:

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- Lyophilized, purified peptide containing Tyr(propargyl)
- Azide-functionalized molecule of interest (e.g., Biotin-PEG-Azide)
- Copper(II) Sulfate ($CuSO_4$)
- Sodium Ascorbate
- Tris(benzyltriazolylmethyl)amine (TBTA) or other Cu(I)-stabilizing ligand
- Solvent System: e.g., Water/t-Butanol or DMSO

Methodology:

- Peptide Dissolution: Dissolve the peptide in the chosen solvent system (e.g., 3:1 water:t-butanol). The concentration should be in the range of 1-5 mg/mL.
- Reagent Preparation: Prepare fresh stock solutions of all reagents. A typical 10X stock of Sodium Ascorbate (100 mM) in water is recommended. A 10X stock of $CuSO_4$ (10 mM) in water. A stock of the azide molecule (1.2-1.5 equivalents relative to the peptide).
- Reaction Assembly: To the peptide solution, add the reagents in the following order, vortexing gently after each addition: a. The azide-functionalized molecule. b. Sodium Ascorbate (to a final concentration of 5-10 mM). c. Copper(II) Sulfate (to a final concentration of 1-2 mM). The ascorbate will reduce the Cu(II) to the active Cu(I) in situ. If using a ligand like TBTA, it can be pre-mixed with the copper source.
- Incubation: Allow the reaction to proceed at room temperature for 1-4 hours. The reaction can be monitored by HPLC or Mass Spectrometry to check for the disappearance of the starting peptide mass and the appearance of the new, higher conjugate mass.
- Purification: Once the reaction is complete, the conjugated peptide is purified from excess reagents and unreacted starting materials, typically using reverse-phase HPLC.

Conclusion: A Versatile and Indispensable Tool

Fmoc-L-Tyr(propargyl)-OH is more than just a modified amino acid; it is a versatile enabler of sophisticated biochemical research and therapeutic design. Its robust design allows for

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straightforward incorporation into peptides using standard, well-understood SPPS techniques.[3] The true power of this building block is realized post-synthesis, where the propargyl handle provides a reliable site for high-efficiency conjugation via click chemistry.[2] This enables the creation of precisely tailored fluorescent probes, targeted drug delivery systems, and novel biomaterials, making **Fmoc-L-Tyr(propargyl)-OH** an indispensable tool in the modern scientist's toolkit.[3]

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